

1-Tetradecene chemical and physical properties

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B7770490

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An In-depth Technical Guide to the Chemical and Physical Properties of **1-Tetradecene**

For Researchers, Scientists, and Drug Development Professionals

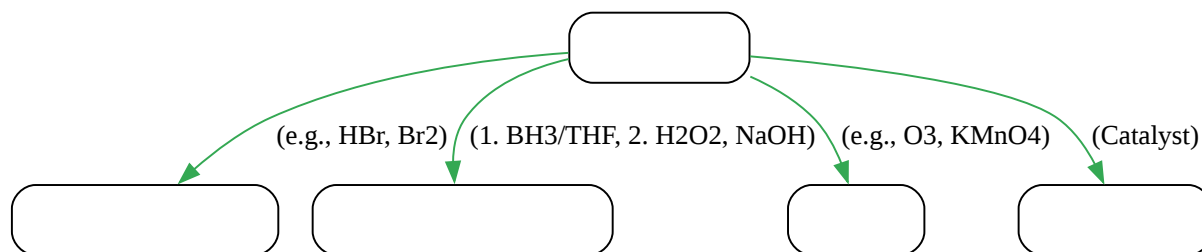
Abstract

1-Tetradecene, a long-chain alpha-olefin, is a versatile building block in organic synthesis and a key intermediate in the production of various specialty chemicals. Its unique combination of a terminal double bond and a long aliphatic chain imparts specific physical and chemical properties that are of significant interest to researchers and professionals in drug development and materials science. This technical guide provides a comprehensive overview of the core chemical and physical properties of **1-tetradecene**, offering insights into its reactivity, solubility, and handling considerations. The information presented herein is intended to empower scientists to leverage the full potential of this compound in their research and development endeavors.

Introduction to 1-Tetradecene

1-Tetradecene, with the chemical formula $C_{14}H_{28}$, is a linear alpha-olefin characterized by a fourteen-carbon chain with a terminal double bond between the first and second carbon atoms^{[1][2][3]}. This structural feature is the primary determinant of its chemical reactivity, making it a valuable precursor for a wide range of chemical transformations.

Molecular Structure:



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References

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